

mitigating health risks and ensuring safety during 1,2-dichloropropane exposure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,2-DICHLOROPROPENE**

Cat. No.: **B1580525**

[Get Quote](#)

Technical Support Center: 1,2-Dichloropropane Safety & Handling

This guide provides essential safety information, troubleshooting procedures, and handling protocols for researchers, scientists, and drug development professionals working with 1,2-dichloropropane (Propylene Dichloride).

Frequently Asked Questions (FAQs)

Q1: What are the primary health risks associated with 1,2-dichloropropane exposure?

A1: 1,2-Dichloropropane is a hazardous chemical that can affect you when inhaled or by passing through your skin.[\[1\]](#)

- **Acute (Short-Term) Effects:** Exposure can irritate the skin, eyes, nose, and throat.[\[1\]](#) High concentrations can lead to coughing, shortness of breath, headache, dizziness, nausea, and loss of consciousness.[\[1\]](#)[\[2\]](#) Very high exposure may cause a buildup of fluid in the lungs (pulmonary edema), which is a medical emergency.[\[1\]](#)
- **Chronic (Long-Term) Effects:** Repeated exposure may damage the liver, kidneys, and central nervous system.[\[1\]](#)
- **Carcinogenicity:** The International Agency for Research on Cancer (IARC) classifies 1,2-dichloropropane as carcinogenic to humans (Group 1), linked to an increased risk of bile

duct cancer in occupationally exposed individuals.[2][3] The U.S. Environmental Protection Agency (EPA) has classified it as likely to be a human carcinogen.[2][4]

Q2: What are the immediate symptoms of overexposure that I should watch for?

A2: Be alert for symptoms which may appear immediately or shortly after exposure. These include irritation of the skin or eyes, irritation of the nose and throat, coughing, and shortness of breath.[1] Systemic effects include headache, dizziness, lightheadedness, and nausea.[1][2] The odor threshold is approximately 0.2 ppm, but this should not be relied upon as a sole warning of hazardous concentrations.[1]

Q3: What personal protective equipment (PPE) is required when handling 1,2-dichloropropane?

A3: The appropriate PPE is crucial for minimizing exposure. Workplace controls like fume hoods are more effective than PPE, but PPE is necessary for many tasks.[1] A standard lab coat, safety goggles, and closed-toe shoes are the minimum requirements. Specific recommendations are detailed in the tables below.

Q4: What should I do in case of an accidental spill?

A4: In the event of a spill, you must act quickly and safely.

- Immediately alert personnel in the vicinity and evacuate the area.[4]
- Remove all sources of ignition, as 1,2-dichloropropane is a flammable liquid.[1][5]
- If the spill is minor and you are trained to handle it, wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an absorbent material like vermiculite, dry sand, or earth.[1][5]
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[5]
- Ventilate the area and wash it thoroughly once the cleanup is complete.[1]

Q5: How should I dispose of 1,2-dichloropropane waste?

A5: All 1,2-dichloropropane waste, including contaminated materials like gloves, pipette tips, and absorbent pads, must be treated as hazardous waste.[\[4\]](#) Collect all waste in a designated, properly labeled, and sealed hazardous waste container.[\[4\]](#) Do not dispose of it down the drain. [\[6\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)

Troubleshooting Guides

Issue: I can smell a sweet, chloroform-like odor during my experiment.

- Cause: This indicates the presence of 1,2-dichloropropane vapor in your breathing zone, potentially due to an inadequate experimental setup or a small leak.
- Solution:
 - Stop your work immediately.
 - Ensure your chemical fume hood is functioning correctly and the sash is at the appropriate working height.[\[4\]](#)
 - Check all connections and glassware for leaks.
 - If the odor persists, evacuate the area and notify your lab supervisor or safety officer.
 - Review your experimental protocol to identify potential sources of vapor release and implement stricter controls.

Issue: My skin came into contact with 1,2-dichloropropane.

- Cause: Accidental splash or improper PPE.
- Solution:
 - Immediately go to the nearest safety shower or sink.[\[1\]](#)
 - Remove any contaminated clothing while under the water stream.[\[5\]](#)
 - Wash the affected skin area thoroughly with soap and water.[\[7\]](#)

- Seek medical attention, even if no irritation is immediately apparent.[5]
- Contaminated clothing should be laundered by individuals informed of the chemical's hazards before reuse.[1]

Issue: I splashed 1,2-dichloropropane into my eyes.

- Cause: Accidental splash, likely due to not wearing safety goggles or a face shield.
- Solution:
 - Immediately proceed to the nearest emergency eyewash station.[1]
 - Flush your eyes with clean water for at least 15 minutes, keeping your eyelids open.[8]
 - Seek immediate medical attention.[8]

Quantitative Data Summary

Table 1: Occupational Exposure Limits

Organization	TWA (8-Hour)	STEL (Short-Term Exposure Limit)	Ceiling Limit	Notes
OSHA (PEL)	75 ppm (350 mg/m ³)[9][10]	-	-	Legal airborne permissible exposure limit.[1]
NIOSH (REL)	Lowest Feasible Concentration[9]	-	-	Recommends limiting exposure as it is a potential occupational carcinogen.[10]
ACGIH (TLV)	75 ppm[1]	110 ppm[1]	-	Recommended airborne exposure limit.
IDLH	400 ppm[7]	-	-	Immediately Dangerous to Life and Health concentration.[1]

Table 2: Physical and Chemical Properties of 1,2-Dichloropropane

Property	Value	Reference
Appearance	Colorless liquid	[1][11]
Odor	Chloroform-like, sweet	[2][11][12]
Molecular Weight	112.98 g/mol	[12][13]
Boiling Point	96.3 °C (205.3 °F)	[12][13]
Melting Point	-100.4 °C (-148.7 °F)	[12][13]
Flash Point	16.1 °C (61 °F)	[12][13]
Vapor Pressure	53.3 mm Hg at 25 °C	[12][13]
Solubility in Water	2,700 mg/L at 20 °C	[12][13]
Density	1.1583 g/cm³ at 20 °C	[12][13]
Flammable Limits	3.4% - 14.5% by volume in air	[7][13]
Autoignition Temp.	557 °C (1035 °F)	[12][13]

Experimental Protocols

Protocol 1: Safe Handling and Storage

- Pre-Experiment Review: Before beginning any work, review the Safety Data Sheet (SDS) for 1,2-dichloropropane.[4]
- Engineering Controls: Conduct all work in a certified chemical fume hood to minimize vapor inhalation.[4] Ensure an emergency eyewash station and safety shower are accessible.
- Personal Protective Equipment: Don all required PPE as specified in the PPE Selection Workflow diagram below. This includes chemical splash goggles, a flame-resistant lab coat, and appropriate gloves (Viton® or Viton®/Butyl laminate provides the best protection against chlorinated hydrocarbons).[4]
- Handling: Use grounding and bonding when transferring the material to prevent static discharge. Use only non-sparking tools.[1] Avoid all personal contact, including inhalation. [14] Keep containers tightly closed when not in use.

- Storage: Store 1,2-dichloropropane in tightly closed containers in a cool, dry, well-ventilated, and designated flammables area.[1] Keep it away from ignition sources and incompatible materials such as strong oxidizing agents, strong acids, and aluminum alloys.[5][6]

Protocol 2: Emergency Procedure for a Minor Spill (<100 mL)

- Alert & Evacuate: Immediately alert others in the lab and evacuate non-essential personnel from the spill area.[15]
- Control Ignition Sources: Turn off all nearby ignition sources (e.g., hot plates, burners).[5]
- Don PPE: Put on appropriate PPE, including chemical splash goggles, a face shield, a lab coat, and chemical-resistant gloves. If vapors are significant, use a NIOSH-approved respirator.[16]
- Containment: Confine the spill by creating a dike around it with absorbent material (e.g., vermiculite, sand).[15]
- Absorption: Carefully cover and absorb the spilled liquid with the absorbent material. Work from the outside of the spill inward.[1]
- Cleanup: Using non-sparking tools, carefully scoop the contaminated absorbent material into a sealable, labeled hazardous waste container.[5]
- Decontamination: Wipe down the spill area with a suitable decontaminating solution (consult your institution's safety officer).[4]
- Disposal: Dispose of all contaminated materials (including gloves and wipes) as hazardous waste according to institutional and regulatory guidelines.[4]
- Ventilate: Ensure the area is well-ventilated before resuming work.[1]


Protocol 3: Waste Disposal

- Waste Collection: Collect all liquid 1,2-dichloropropane waste in a dedicated, properly labeled, and sealed hazardous waste container.[4] The container must be compatible with

chlorinated solvents.


- Contaminated Solids: Any materials that have come into contact with 1,2-dichloropropane (e.g., pipette tips, wipes, absorbent materials, disposable gloves) must also be collected in a separate, sealed, and labeled hazardous waste container.[4]
- Labeling: Ensure all waste containers are clearly labeled with "Hazardous Waste" and the full chemical name: "1,2-Dichloropropane".
- Storage: Store sealed hazardous waste containers in a designated satellite accumulation area within the laboratory. This area must be away from ignition sources and incompatible chemicals.[4]
- Pickup: Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department. Do not pour 1,2-dichloropropane down the drain.[6]


Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for safely handling 1,2-dichloropropane.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nj.gov [nj.gov]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. benchchem.com [benchchem.com]
- 5. 1,2-DICHLOROPROPANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. ICSC 0441 - 1,2-DICHLOROPROPANE [inchem.org]
- 7. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 8. dhss.delaware.gov [dhss.delaware.gov]
- 9. osha.gov [osha.gov]
- 10. Propylene dichloride - IDLH | NIOSH | CDC [cdc.gov]
- 11. 1,2-Dichloropropane | C3H6Cl2 | CID 6564 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Table 4-2, Physical and Chemical Properties of 1,2-Dichloropropane - Toxicological Profile for 1,2-Dichloropropane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. atsdr.cdc.gov [atsdr.cdc.gov]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- 15. benchchem.com [benchchem.com]
- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [mitigating health risks and ensuring safety during 1,2-dichloropropane exposure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580525#mitigating-health-risks-and-ensuring-safety-during-1-2-dichloropropane-exposure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com